

# Synonyms and alternative names for Sodium 3-Bromopropanesulfonate.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Sodium 3-Bromopropanesulfonate*

Cat. No.: *B1292497*

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## Sodium 3-Bromopropanesulfonate: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Sodium 3-Bromopropanesulfonate**, a versatile reagent with applications in organic synthesis and the pharmaceutical sciences. The document details its chemical identity, properties, and provides a representative synthetic protocol.

## Chemical Identity: Synonyms and Alternative Names

**Sodium 3-Bromopropanesulfonate** is known by a variety of names in the chemical literature and commercial catalogs. Accurate identification is crucial for sourcing and regulatory compliance. The compound is systematically named as the sodium salt of 3-bromo-1-propanesulfonic acid.

Common synonyms and alternative names include:

- 3-Bromopropanesulfonic acid sodium salt
- Sodium 3-bromo-1-propanesulfonate
- 3-Bromo-1-propanesulfonic acid, sodium salt
- Sodium 3-bromopropanesulphonate

- NSC 145419

The Chemical Abstracts Service (CAS) Registry Number for this compound is 55788-44-8.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Sodium 3-Bromopropanesulfonate** is essential for its proper handling, storage, and application in experimental work. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>6</sub> BrNaO <sub>3</sub> S	<a href="#">[1]</a>
Molecular Weight	225.04 g/mol	<a href="#">[1]</a>
Appearance	White to light yellow powder or crystals	
Melting Point	257-262 °C (decomposes)	
Solubility	Soluble in water	
Purity	Typically ≥97% or ≥98%	<a href="#">[2]</a>
Storage Temperature	Room temperature, recommended to be stored in a cool, dark place (<15°C)	

## Applications in Research and Drug Development

**Sodium 3-Bromopropanesulfonate** serves as a valuable building block in organic synthesis due to its bifunctional nature, possessing both a reactive bromine atom and a hydrophilic sulfonate group. This unique structure allows for its use in the synthesis of a variety of more complex molecules.

In the realm of drug development, one of the key applications of sulfonate salts, in general, is to enhance the solubility of pharmaceutical compounds.[\[3\]](#) By introducing a sulfonate moiety, the aqueous solubility of a drug candidate can be significantly improved, which can lead to better bioavailability. While specific examples involving **Sodium 3-Bromopropanesulfonate** in

marketed drugs are not readily available in the public domain, its role as a versatile synthetic intermediate suggests its potential utility in the synthesis of novel pharmaceutical agents.

Currently, there is no direct evidence in the reviewed literature linking **Sodium 3-Bromopropanesulfonate** to the modulation of specific signaling pathways. Its primary role appears to be as a synthetic tool rather than a biologically active modulator.

## Experimental Protocols

Detailed experimental protocols for the specific use of **Sodium 3-Bromopropanesulfonate** are often proprietary or published within specific patent literature. However, a representative procedure for the synthesis of a closely related and structurally similar compound, Sodium 2-bromoethanesulfonate, can provide valuable insight into the general synthetic methodology. This procedure is adapted from a well-established source.[\[4\]](#)

### Synthesis of a Representative Alkyl Bromide Sulfonate

This protocol describes the synthesis of Sodium 2-bromoethanesulfonate, which follows a similar synthetic logic to that of **Sodium 3-Bromopropanesulfonate**.

#### Materials:

- Ethylene dibromide
- Anhydrous sodium sulfite
- 95% Ethanol
- Water

#### Procedure:

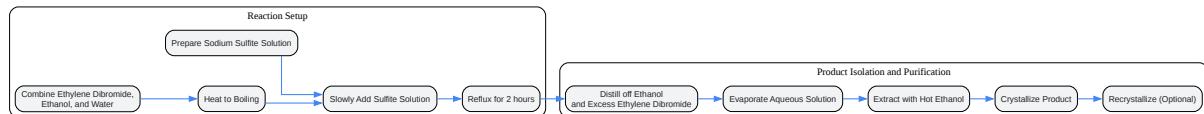
- In a 5-liter round-bottomed flask equipped with a mechanical stirrer, reflux condenser, and a separatory funnel, combine 615 g (3.3 moles) of ethylene dibromide, 1250 mL of 95% ethanol, and 450 mL of water.[\[4\]](#)
- Initiate stirring and heat the mixture to boiling.[\[4\]](#)

- Prepare a solution of 125 g (1 mole) of anhydrous sodium sulfite in 450 mL of water. Add this solution to the boiling reaction mixture through the separatory funnel over a period of approximately two hours.[4]
- After the addition is complete, continue to boil the mixture under reflux for an additional two hours.[4]
- Reconfigure the condenser for distillation and remove the ethanol and unreacted ethylene dibromide by distillation.[4]
- Transfer the remaining aqueous solution to a large evaporating dish and evaporate to dryness on a water bath.[4]
- Extract the resulting solid residue with 2 liters of boiling 95% ethanol to separate the sodium 2-bromoethanesulfonate from inorganic salts like sodium bromide and unreacted sodium sulfite.[4]
- Allow the hot ethanol extract to cool, which will cause the product to crystallize.[4] The mother liquor can be used for a second extraction of the residue to improve the yield.[4]
- The crude product can be further purified by recrystallization from 95% ethanol and dried in an oven at 110 °C.[4]

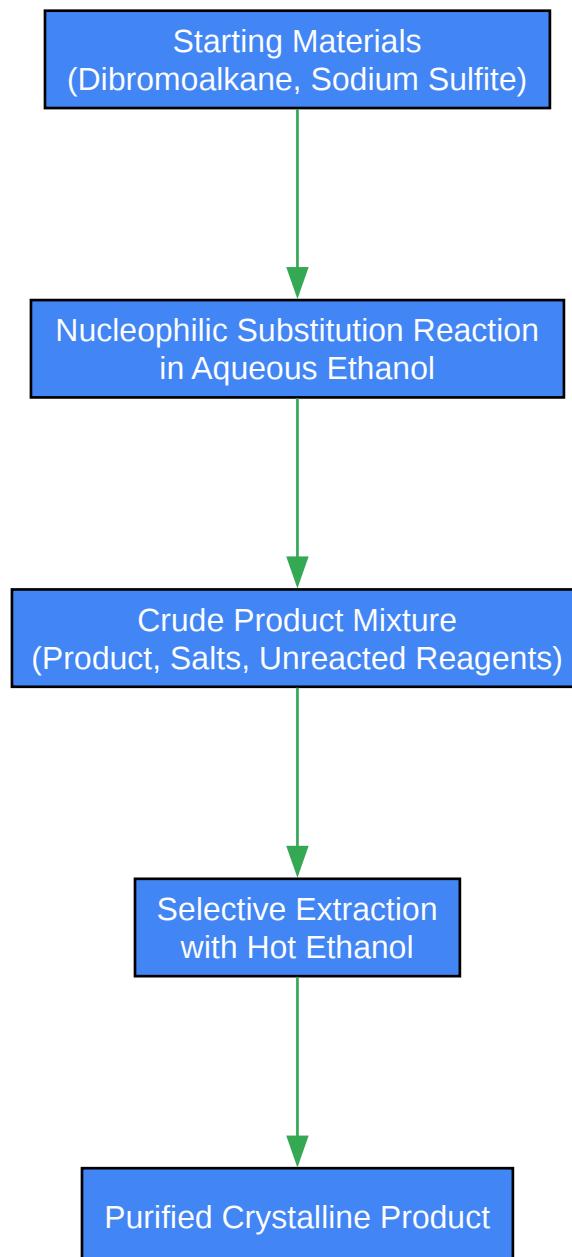
Note: A large excess of the dibromoalkane is used to minimize the formation of the disulfonated byproduct.[4] The concentration of the alcohol in the reaction mixture is a critical parameter for achieving good yields.[4]

## Workflow and Process Visualization

The following diagrams illustrate the logical flow of the synthesis described in the experimental protocol.

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Caption: A workflow diagram illustrating the key steps in the synthesis of a representative alkyl bromide sulfonate.

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Caption: A diagram showing the logical progression from starting materials to the purified final product.

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